Mass spectrometry fragmentation patterns of fluorinated nicotinates

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Compound of Interest

Compound Name:	*2,2,3,3,4,4,5,5-Octafluoropentyl nicotinate*
CAS No.:	*321973-02-8*
Cat. No.:	*B2868270*

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An In-Depth Guide to the Mass Spectrometry Fragmentation Patterns of Fluorinated Nicotinates for Researchers, Scientists, and Drug Development Professionals.

Authored by: A Senior Application Scientist

This guide provides a comprehensive comparison of the mass spectrometry fragmentation patterns of fluorinated nicotinates. By delving into the underlying mechanisms and providing supporting experimental data, this document serves as a valuable resource for researchers in drug discovery, development, and analytical chemistry.

The introduction of fluorine into drug candidates has become a prevalent strategy in medicinal chemistry to enhance metabolic stability, binding affinity, and bioavailability. Consequently, a thorough understanding of the analytical behavior of these fluorinated compounds is paramount. Mass spectrometry is an indispensable tool for their characterization, and a deep knowledge of their fragmentation patterns is crucial for unambiguous identification and quantification.

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This guide will explore the electron ionization (EI) and electrospray ionization (ESI) mass spectrometry of various fluorinated nicotinates, highlighting the influence of the position and degree of fluorination on the resulting fragmentation pathways.

The Influence of Fluorine on Nicotinate Fragmentation

Fluorine, being the most electronegative element, exerts a strong inductive effect, which significantly alters the electron distribution within the nicotinate molecule. This, in turn, dictates the preferred sites of bond cleavage upon ionization, leading to characteristic fragmentation patterns.

Electron Ionization (EI) Fragmentation

Under EI conditions, fluorinated nicotinates typically undergo initial fragmentation through several key pathways, including the loss of the alkoxy group, cleavage of the ester bond, and fragmentation of the pyridine ring.

A common fragmentation pathway involves the initial loss of the alkoxy group (e.g., •OCH3 or •OC2H5) from the molecular ion, followed by the elimination of a carbon monoxide (CO) molecule to form a fluorinated pyridinium cation. The position of the fluorine atom(s) on the pyridine ring plays a critical role in the subsequent fragmentation of this cation.

Experimental Protocol: EI-MS Analysis of Fluorinated Nicotinates

- Sample Preparation: Dissolve the fluorinated nicotinate standard in a suitable volatile solvent (e.g., methanol, acetonitrile) to a concentration of 1 mg/mL.
- Injection: Introduce 1 µL of the sample into the gas chromatograph (GC) coupled to the mass spectrometer.
- GC Conditions:
  - Inlet Temperature: 250°C
  - Carrier Gas: Helium at a constant flow of 1 mL/min.

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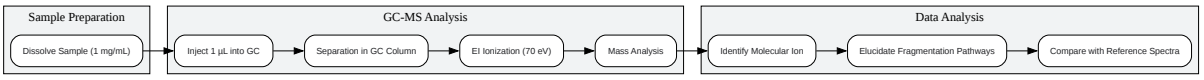
- Oven Program: Start at 50°C, hold for 1 minute, then ramp to 250°C at a rate of 10°C/min.

- MS Conditions:
  - Ionization Mode: Electron Ionization (EI)
  - Electron Energy: 70 eV
  - Ion Source Temperature: 230°C
  - Mass Range: m/z 50-500

Comparative Fragmentation Data (EI-MS)

Compound	Molecular Ion (m/z)	Key Fragment Ions (m/z) and Proposed Structures
Methyl nicotinate	137	106 ([M-OCH3]+), 78 ([106-CO]+)
Methyl 2-fluoronicotinate	155	124 ([M-OCH3]+), 96 ([124-CO]+)
Methyl 5-fluoronicotinate	155	124 ([M-OCH3]+), 96 ([124-CO]+)
Methyl 6-fluoronicotinate	155	124 ([M-OCH3]+), 96 ([124-CO]+)

Workflow for EI-MS Fragmentation Analysis



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Caption: Workflow for EI-MS analysis of fluorinated nicotinates.

Electrospray Ionization (ESI) Fragmentation

In contrast to EI, ESI is a softer ionization technique that typically results in the formation of protonated molecules, [M+H]+. Collision-induced dissociation (CID) of these precursor ions in the tandem mass spectrometer (MS/MS) provides valuable structural information.

The fragmentation of protonated fluorinated nicotinates often initiates with the loss of the ester alkyl group as an alkene, followed by the loss of CO. The presence and position of the fluorine atom can influence the relative abundance of these fragment ions. For instance, a fluorine atom at the 2-position can facilitate the loss of HF from certain fragment ions.

Experimental Protocol: ESI-MS/MS Analysis of Fluorinated Nicotinates

- Sample Preparation: Prepare a 10 µg/mL solution of the fluorinated nicotinate standard in 50:50 acetonitrile:water with 0.1% formic acid.
- Infusion: Infuse the sample directly into the ESI source at a flow rate of 10 µL/min.
- MS Conditions:
  - Ionization Mode: Positive Electrospray Ionization (ESI+)
  - Capillary Voltage: 3.5 kV
  - Cone Voltage: 30 V
  - Desolvation Gas Flow: 600 L/hr
  - Desolvation Temperature: 350°C
  - Source Temperature: 150°C
- MS/MS Conditions:
  - Select the [M+H]+ ion as the precursor ion.
  - Apply a range of collision energies (e.g., 10-40 eV) to observe the fragmentation pattern.

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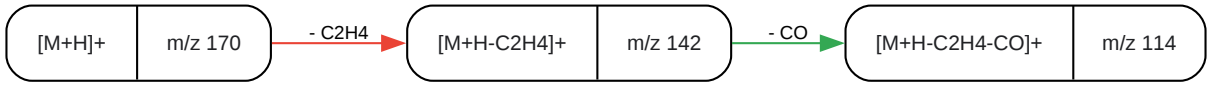
- Collision Gas: Argon

Comparative Fragmentation Data (ESI-MS/MS)

Compound	Precursor Ion [M+H]+ (m/z)	Key Product Ions (m/z) and Proposed Neutral Losses
Ethyl nicotinate	152	124 ([M+H-C2H4]+), 96 ([124-CO]+)
Ethyl 2-fluoronicotinate	170	142 ([M+H-C2H4]+), 114 ([142-CO]+)
Ethyl 5-fluoronicotinate	170	142 ([M+H-C2H4]+), 114 ([142-CO]+)
Ethyl 6-fluoronicotinate	170	142 ([M+H-C2H4]+), 114 ([142-CO]+)

Proposed Fragmentation Pathway of Protonated Ethyl 2-Fluoronicotinate



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Caption: Proposed ESI-MS/MS fragmentation of ethyl 2-fluoronicotinate.

Distinguishing Positional Isomers

While the primary fragmentation pathways for positional isomers of fluorinated nicotinates are often similar, the relative intensities of the fragment ions can vary significantly. This allows for their differentiation. For example, under EI conditions, the abundance of the [M-OCH3]+ ion relative to the molecular ion can be influenced by the fluorine position. Careful analysis of the full mass spectrum is therefore essential for isomeric distinction.

Furthermore, advanced MS techniques such as ion mobility spectrometry-mass spectrometry (IMS-MS) can provide an additional dimension of separation based on the ion's size, shape,

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and charge, aiding in the confident identification of isomers.

Conclusion

The mass spectrometric fragmentation of fluorinated nicotinates is a complex process governed by the interplay of the ionization technique and the position of the fluorine substituent. A thorough understanding of these fragmentation patterns is indispensable for the reliable identification and characterization of these important pharmaceutical building blocks. This guide provides a foundational understanding and practical protocols to aid researchers in their analytical endeavors. The provided comparative data and workflows offer a starting point for method development and interpretation of mass spectral data for this class of compounds.

References

- Title: Mass Spectrometry of Nicotinic Acid and its Derivatives.
- Title: The effect of fluorine substitution on the mass spectral fragmentation of pyridine derivatives.
- Title: A Guide to the Mass Spectra of Organic Compounds.

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